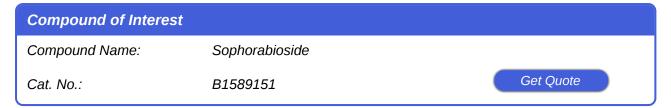


Sophorabioside Solubility: A Technical Guide for Researchers

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Introduction

Sophorabioside is a flavonoid glycoside isolated from Sophora japonica[1][2]. It is a compound of interest for various research applications due to its biological activities. A critical parameter for its use in experimental settings is its solubility in common laboratory solvents. This technical guide provides an in-depth overview of the solubility of **sophorabioside** in Dimethyl Sulfoxide (DMSO), ethanol, and water, complete with quantitative data, experimental protocols, and process visualizations.

Quantitative Solubility Data

The solubility of **sophorabioside** varies significantly across different solvents. The following table summarizes the available quantitative and qualitative solubility data.



Solvent	Solubility	Molar Concentration	Conditions
DMSO	50 mg/mL[1][2]	86.43 mM[1][2]	Ultrasonic assistance is required. Use newly opened, non-hygroscopic DMSO for best results[1].
Water	0.098 mg/mL (0.098 g/L)	~0.17 mM	At 25°C[3]. Described as "almost insoluble" [3] or "slightly soluble in boiling water"[4].
Ethanol	Data not available	Data not available	Described as "soluble in hot alcohol"[4].

Detailed Solvent Analysis Dimethyl Sulfoxide (DMSO)

Sophorabioside exhibits high solubility in DMSO, reaching up to 50 mg/mL (86.43 mM)[1][2]. DMSO is a polar aprotic solvent well-known for its ability to dissolve a wide range of organic compounds, including those with poor aqueous solubility[5][6][7]. For **sophorabioside**, achieving this concentration requires mechanical assistance, specifically sonication[1][2]. It is also crucial to use fresh, anhydrous DMSO, as the hygroscopic nature of DMSO can negatively impact the solubility of the compound[1].

Water

The solubility of **sophorabioside** in water is very low. At room temperature (25°C), its solubility is reported to be approximately 0.098 g/L, rendering it "almost insoluble" for many practical applications[3]. The solubility shows some improvement with an increase in temperature, as it is described as being "slightly soluble in boiling water"[4]. This low aqueous solubility is a common characteristic of many flavonoid glycosides.

Ethanol



Quantitative solubility data for **sophorabioside** in pure ethanol is not readily available in the reviewed literature. However, it is qualitatively described as being "soluble in hot alcohol"[4]. This suggests that, similar to its behavior in water, increasing the temperature of the ethanol can enhance the dissolution of **sophorabioside**. For practical purposes, researchers may need to determine the specific solubility at their desired temperature empirically.

Experimental Protocols

While specific, detailed experimental protocols for determining the solubility of **sophorabioside** were not found in the search results, a general methodology can be constructed based on standard laboratory practices.

Protocol 1: Preparation of a Sophorabioside Stock Solution in DMSO

This protocol is based on the methods suggested by chemical suppliers for dissolving **sophorabioside**.

- Weighing: Accurately weigh the desired amount of solid **sophorabioside** in a suitable vial.
- Solvent Addition: Add the required volume of fresh, anhydrous DMSO to achieve the target concentration (e.g., for a 50 mg/mL solution, add 1 mL of DMSO to 50 mg of sophorabioside).
- Dissolution:
 - Vortex the mixture for 1-2 minutes at room temperature.
 - Place the vial in an ultrasonic bath and sonicate. Intermittently check for dissolution. For difficult-to-dissolve compounds, gentle warming to 37°C can be applied in conjunction with sonication[2][8].
- Storage: Once a clear solution is obtained, it can be stored. For long-term storage, it is recommended to store stock solutions at -20°C for up to one month or -80°C for up to six months, protected from light[1][2]. Prepare fresh working solutions for in vivo experiments on the day of use[1].



Protocol 2: General Method for Solubility Determination

This protocol outlines a general workflow for experimentally determining the solubility of a compound in a given solvent.

- Equilibrium Method:
 - Add an excess amount of **sophorabioside** to a known volume of the solvent (DMSO, ethanol, or water) in a sealed vial. The amount should be sufficient to ensure a saturated solution with visible solid remaining.
 - Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Separate the undissolved solid from the solution via centrifugation or filtration (using a filter that does not bind the compound).
 - Carefully collect the supernatant (the saturated solution).
- Concentration Analysis:
 - Determine the concentration of sophorabioside in the supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.
 - This requires the prior establishment of a standard curve with known concentrations of sophorabioside.
- Calculation: The determined concentration represents the solubility of sophorabioside in that solvent at the specified temperature.

Visualizations

Experimental and Biological Processes

To aid in the conceptualization of relevant laboratory and biological processes involving **sophorabioside**, the following diagrams are provided.

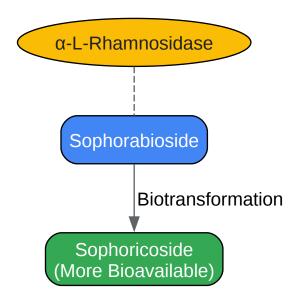




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Caption: A general workflow for determining the solubility of a compound.

Sophorabioside can be enzymatically converted to sophoricoside, a more bioavailable form[9] [10][11]. This biotransformation is a key process in its metabolism and can be intentionally induced.



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Caption: Enzymatic biotransformation of **sophorabioside** to sophoricoside.

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